

AZ13705339 Hemihydrate: A Potent PAK1 Inhibitor for Modulating Cell Adhesion

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Compound of Interest

Compound Name: AZ13705339 hemihydrate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Cell adhesion is a fundamental biological process pivotal to tissue architecture, cellular communication, and immune response. Dysregulation of cell adhesion mechanisms is a hallmark of various pathological conditions, including cancer metastasis and inflammatory diseases. This technical guide delves into the role of **AZ13705339 hemihydrate**, a highly potent and selective p21-activated kinase 1 (PAK1) inhibitor, in the regulation of cell adhesion. This document provides a comprehensive overview of the molecular interactions, signaling pathways, and experimental data associated with AZ13705339, offering valuable insights for researchers and professionals in drug development.

Introduction to AZ13705339 Hemihydrate

AZ13705339 is a small molecule inhibitor that demonstrates high potency and selectivity for p21-activated kinase 1 (PAK1).[1] PAKs are a family of serine/threonine kinases that act as crucial effectors for the Rho GTPases, Rac and Cdc42, playing a significant role in cytoskeletal dynamics, cell motility, and survival.[2] The hemihydrate form of AZ13705339 ensures stability and consistent biological activity in experimental settings.

Quantitative Data on AZ13705339 Hemihydrate

The inhibitory activity and binding affinity of AZ13705339 have been quantitatively characterized, highlighting its potency and selectivity.

Table 1: In Vitro Inhibitory Activity and Binding Affinity of AZ13705339

| Target | Parameter | Value (nM) |
|--------|-----------|------------|
| PAK1 | IC50 | 0.33[1] |
| pPAK1 | IC50 | 59[1] |
| PAK1 | Kd | 0.28[1] |
| PAK2 | Kd | 0.32[1] |

IC50: Half-maximal inhibitory concentration. Kd: Dissociation constant.

Table 2: Effect of AZ13705339 on Cell Adhesion

| Cell Line | Adhesion Stimulus | AZ13705339 Concentration | Observed Effect |
|---------------------------------|-------------------|--------------------------|------------------------------|
| Namalwa (Human B-cell lymphoma) | α IgM | 1 μ M | Inhibition of adhesion[1] |
| Namalwa (Human B-cell lymphoma) | PMA | 1 μ M | No inhibition of adhesion[1] |

α IgM: Antibody against Immunoglobulin M, which cross-links the B-cell receptor (BCR) to induce signaling. PMA: Phorbol 12-myristate 13-acetate, a direct activator of Protein Kinase C (PKC).

The Role of PAK1 in Cell Adhesion

PAK1 is a central node in signaling pathways that regulate cell adhesion. Its activation, typically downstream of Rac and Cdc42, leads to the phosphorylation of numerous substrates involved in the dynamic regulation of the actin cytoskeleton and focal adhesions.

Key functions of PAK1 in cell adhesion include:

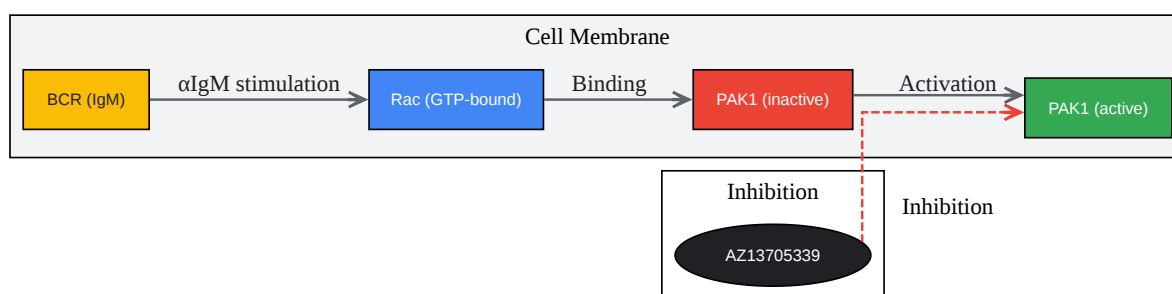
- **Focal Adhesion Dynamics:** PAK1 can phosphorylate paxillin, a key component of focal adhesions, leading to increased adhesion turnover and cell migration.
- **Actin Cytoskeleton Remodeling:** PAK1 activates LIM kinase (LIMK), which in turn phosphorylates and inactivates cofilin. This results in the stabilization of actin filaments and the formation of lamellipodia and filopodia, structures essential for cell movement and adhesion.
- **Myosin Contractility:** PAK1 can phosphorylate myosin light chain (MLC), which is involved in regulating cellular contractility and the retraction of non-dominant pseudopodia.

Signaling Pathways

The inhibitory effect of AZ13705339 on α IgM-induced cell adhesion in Namalwa cells can be understood through the signaling cascade linking B-cell receptor (BCR) activation to PAK1 and subsequent integrin-mediated adhesion.

B-Cell Receptor (BCR) Signaling to PAK1

Activation of the BCR by α IgM cross-linking initiates a signaling cascade that involves the activation of small GTPases like Rac. Activated Rac then binds to and activates PAK1.

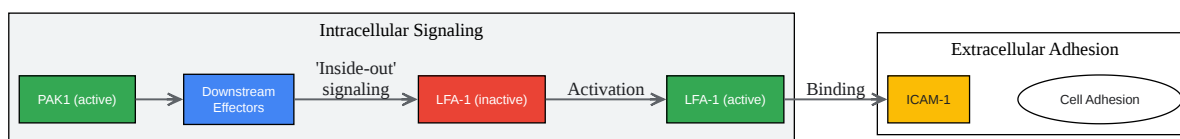


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BCR to PAK1 Activation and Inhibition by AZ13705339.

PAK1-Mediated Regulation of LFA-1 Integrin Adhesion

In lymphocytes, PAK1 plays a role in the "inside-out" signaling that leads to the activation of integrins, such as LFA-1. Activated LFA-1 on the B-cell surface binds to its ligand, ICAM-1, on other cells (e.g., endothelial cells or antigen-presenting cells), mediating cell adhesion.



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PAK1-Mediated LFA-1 Activation and Cell Adhesion.

Experimental Protocols

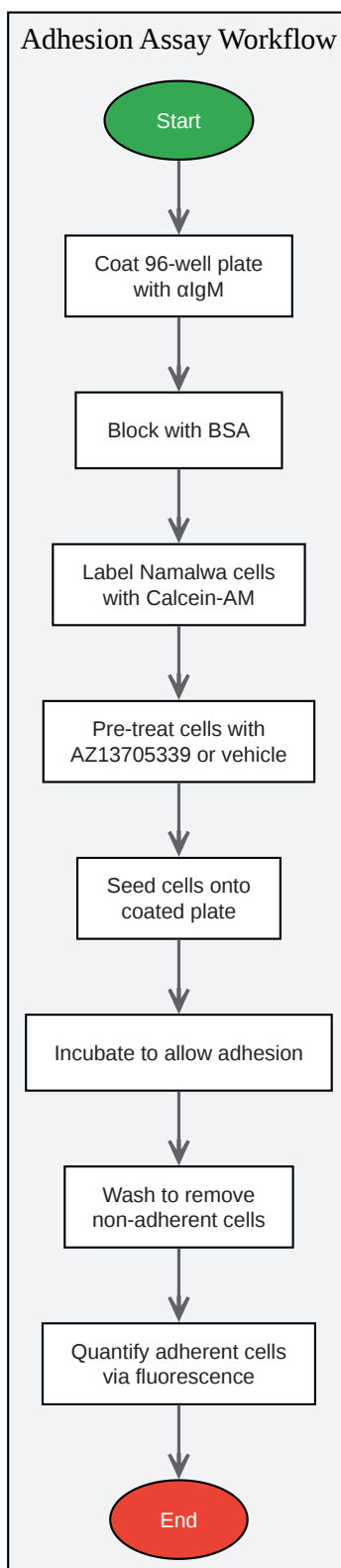
The following is a representative protocol for an α IgM-induced cell adhesion assay in Namalwa cells, based on standard cell adhesion assay methodologies.

Materials

- Namalwa cells (ATCC CRL-1432)
- Complete RPMI-1640 medium (with 10% FBS, 2 mM L-glutamine)
- 96-well flat-bottom tissue culture plates
- Goat F(ab')₂ anti-human IgM (α IgM)
- Bovine Serum Albumin (BSA)
- **AZ13705339 hemihydrate**
- Phorbol 12-myristate 13-acetate (PMA) (for control)

- Phosphate Buffered Saline (PBS)
- Calcein-AM or other suitable fluorescent cell stain
- Fluorescence plate reader

Experimental Workflow



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Workflow for αIgM-Induced Cell Adhesion Assay.

Detailed Procedure

- **Plate Coating:** Coat the wells of a 96-well plate with goat F(ab')₂ anti-human IgM (e.g., 10 µg/mL in PBS) overnight at 4°C. For negative control wells, coat with BSA.
- **Blocking:** Wash the wells with PBS and block with 1% BSA in PBS for 1 hour at 37°C to prevent non-specific binding.
- **Cell Labeling:** Resuspend Namalwa cells in serum-free RPMI-1640 and label with Calcein-AM (e.g., 2-5 µM) for 30 minutes at 37°C.
- **Cell Treatment:** Wash the labeled cells and resuspend in complete medium. Pre-incubate the cells with AZ13705339 (e.g., 1 µM) or vehicle control (e.g., DMSO) for 30-60 minutes at 37°C. A positive control for adhesion can be stimulated with PMA (e.g., 50 ng/mL).
- **Adhesion:** Wash the blocked plate and add the treated cell suspension to the wells (e.g., 1 x 10⁵ cells/well).
- **Incubation:** Incubate the plate for 1-2 hours at 37°C in a 5% CO₂ incubator to allow for cell adhesion.
- **Washing:** Gently wash the wells with pre-warmed PBS to remove non-adherent cells. The number of washes may need to be optimized.
- **Quantification:** Measure the fluorescence of the remaining adherent cells in each well using a fluorescence plate reader (Excitation/Emission ~495/515 nm for Calcein-AM).

Conclusion

AZ13705339 hemihydrate is a valuable research tool for investigating the role of PAK1 in cell adhesion and related physiological and pathological processes. Its high potency and selectivity make it suitable for dissecting the specific contributions of PAK1 to cellular signaling. The provided data and protocols offer a foundation for further studies into the therapeutic potential of PAK1 inhibition in diseases characterized by aberrant cell adhesion.

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References

- 1. BCR-ABL1 alters SDF-1alpha-mediated adhesive responses through the beta2 integrin LFA-1 in leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
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